

Technical Guide on 3-Fluorophenylacetyl Chloride: Safety, Handling, and Precautionary Measures

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Compound of Interest

Compound Name: 3-Fluorophenylacetyl chloride

Cat. No.: B1338012

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Introduction

3-Fluorophenylacetyl chloride (CAS No: 458-04-8) is a reactive organic compound belonging to the acyl chloride family.^[1] Acyl chlorides are derivatives of carboxylic acids where the hydroxyl (-OH) group is replaced by a chloride (-Cl) atom.^[2] This functional group makes them highly reactive and valuable intermediates in organic synthesis, particularly in acylation reactions to form esters, amides, and other derivatives.^{[3][4][5]} However, their high reactivity also necessitates stringent safety protocols and handling precautions. This guide summarizes key safety data, handling procedures, and emergency responses.

Compound Identification and Properties

All quantitative data has been summarized from available safety documentation.

Table 1: Physical and Chemical Properties of **3-Fluorophenylacetyl Chloride**

Property	Value	Source(s)
CAS Number	458-04-8	[1][6]
Molecular Formula	C ₈ H ₆ ClFO	[1][6]
Molecular Weight	172.58 g/mol	[1][6]
Appearance	Clear, colorless liquid	[1]
Boiling Point	217.2 ± 23.0 °C (Predicted)	[1]

| Density | 1.278 ± 0.06 g/cm³ (Predicted) |[1] |

Hazard Identification and Classification

3-Fluorophenylacetyl chloride is classified as a hazardous substance. It reacts violently with water and is corrosive.[7] The primary hazards are severe skin burns, serious eye damage, and respiratory irritation.[7][8]

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Pictogram	Source(s)
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.	Danger	[1][7]
Serious Eye Damage/Irritation	H318: Causes serious eye damage.	Danger	[9]
STOT - Single Exposure	H335: May cause respiratory irritation.	Warning	[7][8]

| Corrosive to Metals | H290: May be corrosive to metals. | Warning |[8] |

Safe Handling and Storage Protocols

Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Engineering Controls

- Ventilation: Always handle **3-Fluorophenylacetyl chloride** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[11\]](#)
- Ignition Sources: Use spark-proof tools and explosion-proof equipment. Keep away from open flames, hot surfaces, and other sources of ignition.[\[10\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[11\]](#)
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber, inspect before use) and protective clothing to prevent skin contact.[\[7\]](#)[\[10\]](#) Immediately remove and launder any contaminated clothing before reuse.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., Type ABEK-P2 for higher-level protection).[\[6\]](#)[\[8\]](#)

Storage Conditions

- Container: Store in a tightly closed, corrosive-resistant container with a resistant inner liner.[\[8\]](#)[\[10\]](#) Do not use metal containers.[\[8\]](#)
- Environment: Keep in a dry, cool, and well-ventilated place, stored locked up.[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) Recommended storage temperature is often 2 - 8 °C.[\[8\]](#)
- Incompatibilities: The substance reacts violently with water.[\[7\]](#) Keep away from incompatible materials such as bases, alcohols, amines, metals, and strong oxidizing agents.[\[11\]](#)

Emergency and First Aid Procedures

Immediate action is critical in the event of exposure. First aiders must protect themselves from exposure.[8]

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- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[7][8][10] If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[6][10]
- On Skin Contact: Immediately remove all contaminated clothing.[7][8] Wash the affected area with soap and plenty of water.[6][10] Rinse skin with water or shower.[8] Call a physician immediately.[8]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes.[6][10] Remove contact lenses if present and easy to do so.[7][8][10] Continue rinsing and immediately call a poison center or doctor.[7][8]
- If Swallowed: Rinse mouth with water.[6] Do NOT induce vomiting.[7][8] Never give anything by mouth to an unconscious person.[6][10] Call a physician or poison control center immediately.[10]

Accidental Release Measures

In the event of a spill, prioritize personal safety and environmental protection.

- Personal Precautions: Evacuate personnel to a safe area.[6][10] Avoid breathing vapors, mist, or gas and prevent contact with the substance.[6][10] Ensure adequate ventilation.[6][10]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains or surface water.[8][10]
- Containment and Cleanup: Cover drains.[8] Use spark-proof tools and non-combustible, inert absorbent material (e.g., sand, earth, vermiculite) to contain and collect the spillage.[10][12]

Place the material in a suitable, closed container for disposal according to local regulations.

[6][10]

General Experimental Protocol: Handling Acyl Chlorides

Specific experimental protocols for **3-Fluorophenylacetyl chloride** were not available in the searched literature. The following is a generalized protocol for a nucleophilic acyl substitution (e.g., esterification with an alcohol), illustrating the practical application of safety measures when handling reactive acyl chlorides. This is not a substitute for a risk-assessed procedure specific to your reaction.

- Preparation (in Fume Hood):
 - Ensure all glassware is oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.
 - Don all required PPE (safety goggles, face shield, lab coat, chemical-resistant gloves).
- Reagent Handling:
 - Dissolve the alcohol substrate and a non-nucleophilic base (e.g., pyridine or triethylamine, to scavenge the HCl byproduct) in an appropriate anhydrous solvent (e.g., dichloromethane, ether).
 - Cool the reaction mixture in an ice bath (0 °C).
 - Using a gas-tight syringe, slowly add the **3-Fluorophenylacetyl chloride** dropwise to the cooled, stirred solution. Acyl chloride additions are often exothermic.[3]
- Reaction and Quenching:
 - Allow the reaction to proceed as monitored by an appropriate technique (e.g., TLC).
 - Once complete, slowly and carefully quench the reaction by adding a proton source (e.g., water or dilute aqueous acid) while still in the ice bath to neutralize excess base and

hydrolyze any remaining acyl chloride. Be aware that quenching is also exothermic and will produce HCl gas.

- Workup and Disposal:
 - Perform standard aqueous workup and extraction.
 - Dispose of all chemical waste, including contaminated consumables, in appropriately labeled hazardous waste containers according to institutional and local regulations.^[7]^[10]

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